

# Available Storage Information for Icariside F2

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## Compound Focus: Icariside F2

CAS No.: 115009-57-9

Cat. No.: S3220065

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The most direct guidance comes from a manufacturer's Safety Data Sheet (SDS), which provides basic storage conditions. Please note that this is not a substitute for long-term stability data obtained through formal studies [1].

The table below summarizes the available storage information:

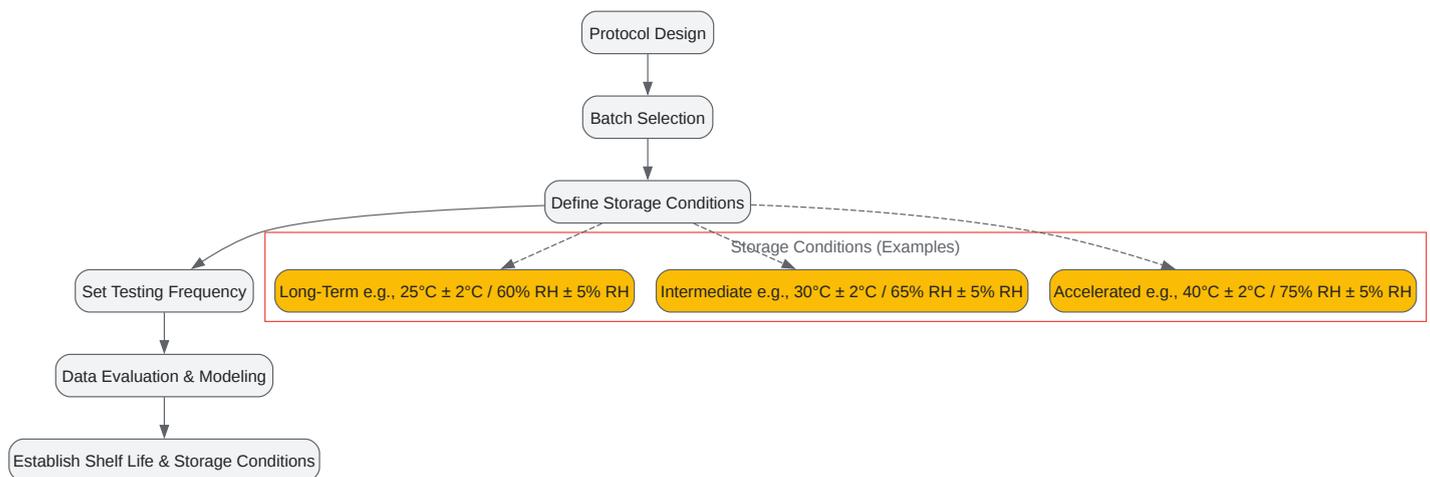
Parameter	Recommendation
Container	Keep container tightly sealed [1].
Environment	Keep in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition [1].
Temperature	Store at <b>-20°C</b> (for powder) or <b>-80°C</b> (when in solvent) [1].
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents [1].

## How to Establish Stability Data: A Guide to ICH Principles

In the absence of specific drug substance data, you can reference the International Council for Harmonisation (ICH) guidelines. A new draft guideline, "STABILITY TESTING OF DRUG SUBSTANCES AND

"DRUG PRODUCTS," was published in April 2025 and outlines the scientific and risk-based approaches for stability studies [2].

The following workflow maps out the key stages of a formal stability study as per ICH guidelines:



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The key chapters of the new ICH guideline that are relevant to your stability study include [2]:

- **Chapter 2: Development Stability Studies Under Stress and Forced Conditions:** To understand the intrinsic stability and degradation pathways.
- **Chapter 3: Protocol Design for Formal Stability Studies:** Outlining the overall study plan.
- **Chapter 6: Testing Frequency:** How often samples are pulled for analysis.
- **Chapter 7: Storage Conditions:** Defining the temperature, humidity, and light conditions.
- **Chapter 13: Data Evaluation:** How to analyze the results to propose a retest period or shelf life.

## Recommendations for Further Action

Given the scarcity of specific data, here are steps you can take:

- **Contact Suppliers Directly:** Reach out to chemical suppliers like DC Chemicals for any available stability data or certificates of analysis that may not be publicly listed [1].
- **Initiate Formal Stability Studies:** Following the ICH framework is the most reliable method to generate your own stability data, which is essential for any drug development process [2].

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## References

1. Icariside F2|115009-57-9|MSDS [dcchemicals.com]
2. ICH: New Guideline for Stabilities [gmp-compliance.org]

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